

Essential Safety and Disposal Procedures for STX-0119

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Compound of Interest

Compound Name: STX-0119

Cat. No.: B10820012

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Researchers and laboratory professionals handling **STX-0119**, a selective STAT3 dimerization inhibitor, must adhere to stringent safety and disposal protocols to ensure a secure laboratory environment and regulatory compliance. This guide provides detailed, step-by-step procedures for the proper disposal of **STX-0119**, alongside essential safety data and handling instructions.

Key Safety and Chemical Data

For quick reference, the following table summarizes the essential quantitative data for **STX-0119**.

Property	Value	Source
CAS Number	851095-32-4	[1]
Molecular Formula	C ₂₂ H ₁₄ N ₄ O ₃	
Molecular Weight	382.37 g/mol	[1]
Form	Solid	[1]
Color	Gray to off-white	[1]
Solubility	Soluble in DMSO	[1]
Storage Temperature	2-8°C	[1]
Stock Solution Storage	-20°C for up to 1 year	[2]
Purity	≥90% (HPLC)	[1]
WGK (Water Hazard Class)	WGK 2	[1]
Storage Class	11 - Combustible Solids	[1]

Experimental Protocols: Proper Disposal of STX-0119

While specific experimental protocols for the disposal of **STX-0119** are not explicitly detailed in the provided search results, standard laboratory procedures for the disposal of solid, non-halogenated organic waste should be followed. The following methodology is a synthesized procedure based on general chemical safety guidelines.

Materials:

- Personal Protective Equipment (PPE): Safety goggles, chemical-resistant gloves, lab coat.
- Chemical waste container (clearly labeled for solid chemical waste).
- Sealable bags for contaminated consumables.
- Spill kit for chemical spills.

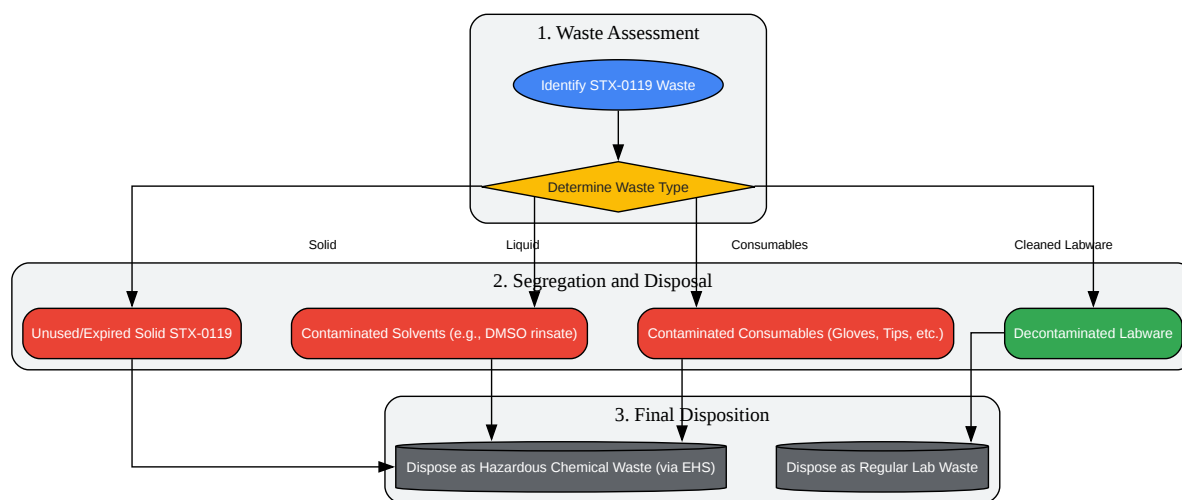
Procedure:

- Decontamination of Labware:
 - Glassware and other reusable lab equipment that has come into contact with **STX-0119** should be decontaminated.
 - Rinse the contaminated labware multiple times with a suitable solvent in which **STX-0119** is soluble, such as DMSO.
 - Collect the solvent rinsate in a designated container for liquid chemical waste. Do not discard down the drain.
 - After rinsing with the solvent, wash the labware with soap and water.
- Disposal of Unused **STX-0119**:
 - Unused or expired **STX-0119** solid powder should be disposed of as chemical waste.
 - Ensure the original container is securely sealed.
 - Place the sealed container in a larger, labeled container for solid chemical waste.
 - Do not mix with other incompatible waste streams.
- Disposal of Contaminated Consumables:
 - All disposable items that have been in contact with **STX-0119**, such as pipette tips, gloves, and absorbent paper, are considered contaminated waste.
 - Collect these materials in a designated, sealable plastic bag or a labeled container for solid chemical waste.
 - Ensure the bag or container is sealed before placing it in the main laboratory chemical waste bin.
- Waste Collection and Storage:

- Store all waste containers in a designated, well-ventilated area, away from incompatible materials.
- Ensure all waste containers are clearly and accurately labeled with the contents, including the name "**STX-0119**," and the appropriate hazard symbols.
- Final Disposal:
 - Arrange for the collection of the chemical waste by the institution's environmental health and safety (EHS) office or a licensed chemical waste disposal company.
 - Follow all local, state, and federal regulations for the disposal of chemical waste.

STX-0119 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of materials contaminated with **STX-0119**.



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Caption: Decision tree for the proper segregation and disposal of **STX-0119** waste streams.

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References

- 1. STAT3 Inhibitor XI, STX-0119 The STAT3 Inhibitor XI, STX-0119 controls the biological activity of STAT3. This small molecule/inhibitor is primarily used for Phosphorylation & Dephosphorylation applications. | Sigma-Aldrich [sigmaaldrich.com]

- 2. STAT3 Inhibitor XI, STX-0119 - CAS 851095-32-4 - Calbiochem | 573126 [merckmillipore.com]
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